

4-Amino-2,5-dichlorophenol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2,5-dichlorophenol

Cat. No.: B1313016

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CAS Number: 50392-39-7

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals working with **4-Amino-2,5-dichlorophenol**. It covers the core physicochemical properties, synthesis protocols, key applications, and safety information for this versatile chemical intermediate.

Physicochemical Properties

4-Amino-2,5-dichlorophenol is a yellow to brown crystalline solid.[\[1\]](#)[\[2\]](#) Its fundamental properties are summarized in the table below. There are noted discrepancies in the literature regarding its molecular weight and melting point, which may be attributable to different experimental conditions or sample purities.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ Cl ₂ NO	[1] [2] [3]
Molecular Weight	178.01 g/mol 178.02 g/mol 190.02 g/mol	[3] [2] [4] [1]
Melting Point	102-105 °C 178-179 °C	[1] [2]
Boiling Point	296 °C	[2]
Density	1.560 g/cm ³	[2]
Flash Point	133 °C	[2]
Vapor Pressure	0.001 mmHg at 25°C	[2]
pKa	7.81 ± 0.23 (Predicted)	[2]
Appearance	Yellow crystalline solid yellow solid Gray to Yellow to Brown Solid	[1] [2]
Solubility	Low water solubility (~15 mg/L at 25°C); Soluble in polar organic solvents like alcohol, ether, and acetic acid.	[1] [2]
Storage	Store in a cool, dry, dark place in a tightly sealed container under an inert atmosphere. [1] [2]	

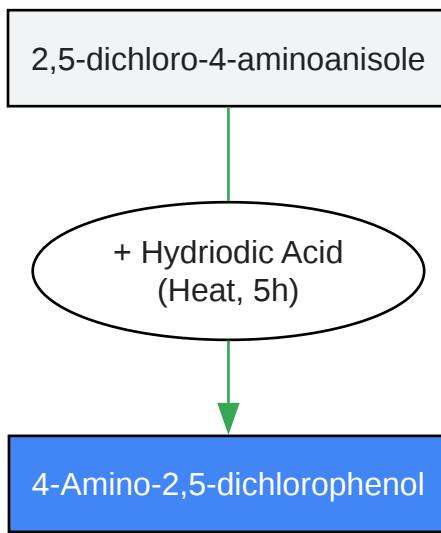
Synthesis Protocol

The primary method for the preparation of **4-Amino-2,5-dichlorophenol** involves the demethylation of 2,5-dichloro-4-aminoanisole.[\[2\]](#)[\[4\]](#)

Experimental Protocol: Synthesis from 2,5-dichloro-4-aminoanisole

- Reaction Setup: In a suitable reaction vessel, charge 2,5-dichloro-4-aminoanisole (also known as 2,5-dichloro-4-aminobenzene ether) as the starting material.[2][4]
- Reagent Addition: Add hydriodic acid to the vessel.
- Heating: Heat the reaction mixture for approximately 5 hours.[2][4]
- Cooling and Filtration: After the heating period, cool the mixture and collect the resulting solid by filtration.[2][4]
- Purification (Step 1): Dissolve the filtered solid in an aqueous solution of sodium sulfite (Na_2SO_3) to neutralize and remove any residual hydriodic acid.[2][4]
- Precipitation: Add ammonia water to the solution to precipitate the crude **4-Amino-2,5-dichlorophenol**.[2][4]
- Final Filtration: Filter the precipitate to isolate the final product.[2][4]
- Drying: Dry the product under appropriate conditions (e.g., in a vacuum oven).

Synthesis of 4-Amino-2,5-dichlorophenol



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Caption: Synthesis pathway of **4-Amino-2,5-dichlorophenol**.

Key Applications in Research and Development

4-Amino-2,5-dichlorophenol's unique structure, featuring amino, hydroxyl, and chloro functional groups, makes it a valuable building block in various scientific fields.

- Agrochemicals: It is a key intermediate in the synthesis of the insecticide lufenuron and various antifungal agents used for crop protection.[1][2][4] The dichlorophenolic group contributes essential lipophilicity for fungicidal activity.[1]
- Medicinal Chemistry: In drug development, this compound is utilized in the synthesis of anti-inflammatory agents, where its functional groups are crucial for receptor interactions.[1]
- Fluorescent Probes: It serves as a building block for creating fluorescent probes designed for the detection of specific metal ions in biological systems.[1]
- Chemosensors: The electron-deficient aromatic system of **4-Amino-2,5-dichlorophenol** allows it to be used in developing novel chemosensors for detecting explosives like nitroaromatics through visible color changes.[1]
- Materials Science: Its electronic properties are leveraged in the synthesis of organic semiconductors for applications in field-effect transistors, where it aids in forming ordered molecular assemblies that enhance charge transport.[1]

Safety and Handling

4-Amino-2,5-dichlorophenol is a hazardous chemical that requires careful handling. The GHS classifications indicate it is harmful if swallowed or inhaled and causes skin and eye irritation.

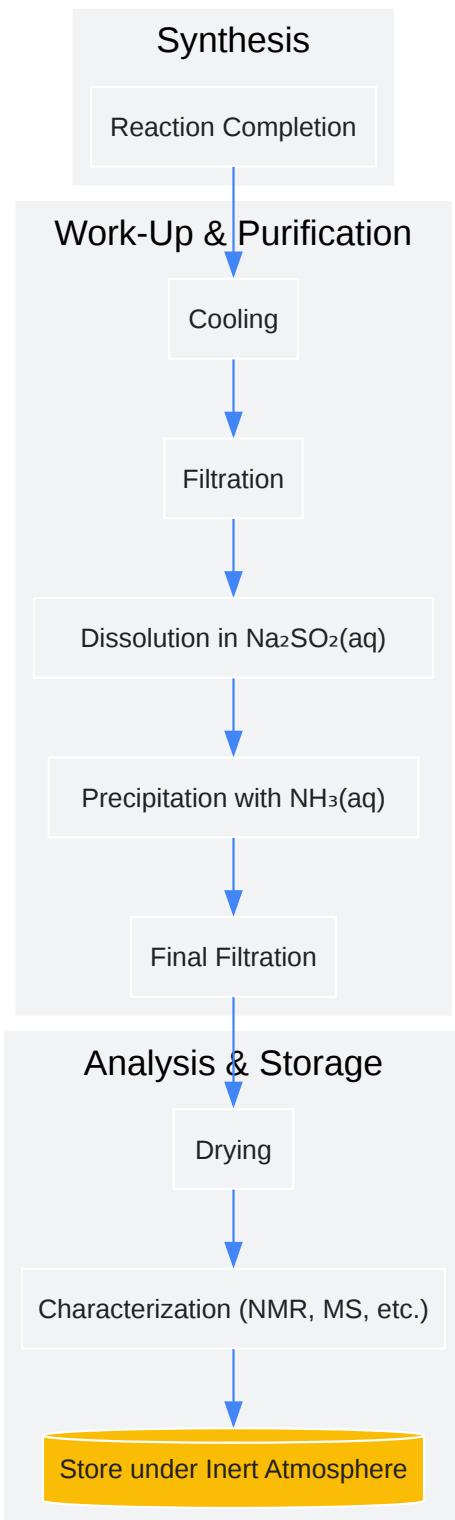
Hazard Type	GHS Classification	Source(s)
Acute Toxicity, Oral	H302: Harmful if swallowed	
Skin Corrosion/Irritation	H315: Causes skin irritation	
Eye Damage/Irritation	H319: Causes serious eye irritation Category 3 Eye Irritant	[1]
Acute Toxicity, Inhalation	H332: Harmful if inhaled	
Specific Target Organ Toxicity	H335: May cause respiratory irritation	

Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[1]
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash skin thoroughly after handling.
- First Aid (Eyes): In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.
- First Aid (Skin): If on skin, wash with plenty of water. If skin irritation occurs, seek medical attention.
- Spills: Sweep up spilled material and place it into a suitable container for disposal. Avoid generating dust.

Note: The toxicological properties of this substance have not been fully investigated. Data for the related isomer, 4-Amino-2,6-dichlorophenol, also indicates it is irritating to the eyes, respiratory system, and skin, reinforcing the need for caution when handling dichlorinated aminophenols.[5]

General Post-Synthesis Workflow

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- To cite this document: BenchChem. [4-Amino-2,5-dichlorophenol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1313016#4-amino-2-5-dichlorophenol-cas-number-50392-39-7\]](https://www.benchchem.com/product/b1313016#4-amino-2-5-dichlorophenol-cas-number-50392-39-7)

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